

Personal protective equipment for handling INCA-6

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Compound of Interest

Compound Name: INCA-6

Cat. No.: B1671815

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Essential Safety and Handling Guide for INCA-6

Topic: Personal Protective Equipment for Handling **INCA-6** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

This guide provides comprehensive safety and handling procedures for **INCA-6** (also known as Triptycene-1,4-quinone or NFAT Activation Inhibitor III), a cell-permeable NFAT inhibitor. While the Safety Data Sheet (SDS) for **INCA-6** indicates that it is not classified as a hazardous substance under the Globally Harmonized System (GHS), this guide outlines a set of best practices for handling any chemical compound in a research laboratory environment to ensure the highest level of safety for all personnel.

Immediate Safety and Handling Precautions

INCA-6 is a cell-permeant inhibitor of signaling through nuclear factor of activated T cells (NFAT). It functions by binding to the substrate recognition site of the phosphatase calcineurin, thereby preventing the dephosphorylation of NFAT. Although not classified as hazardous, it is prudent to handle **INCA-6** with care, as with all research chemicals, to minimize exposure and maintain a safe laboratory environment.

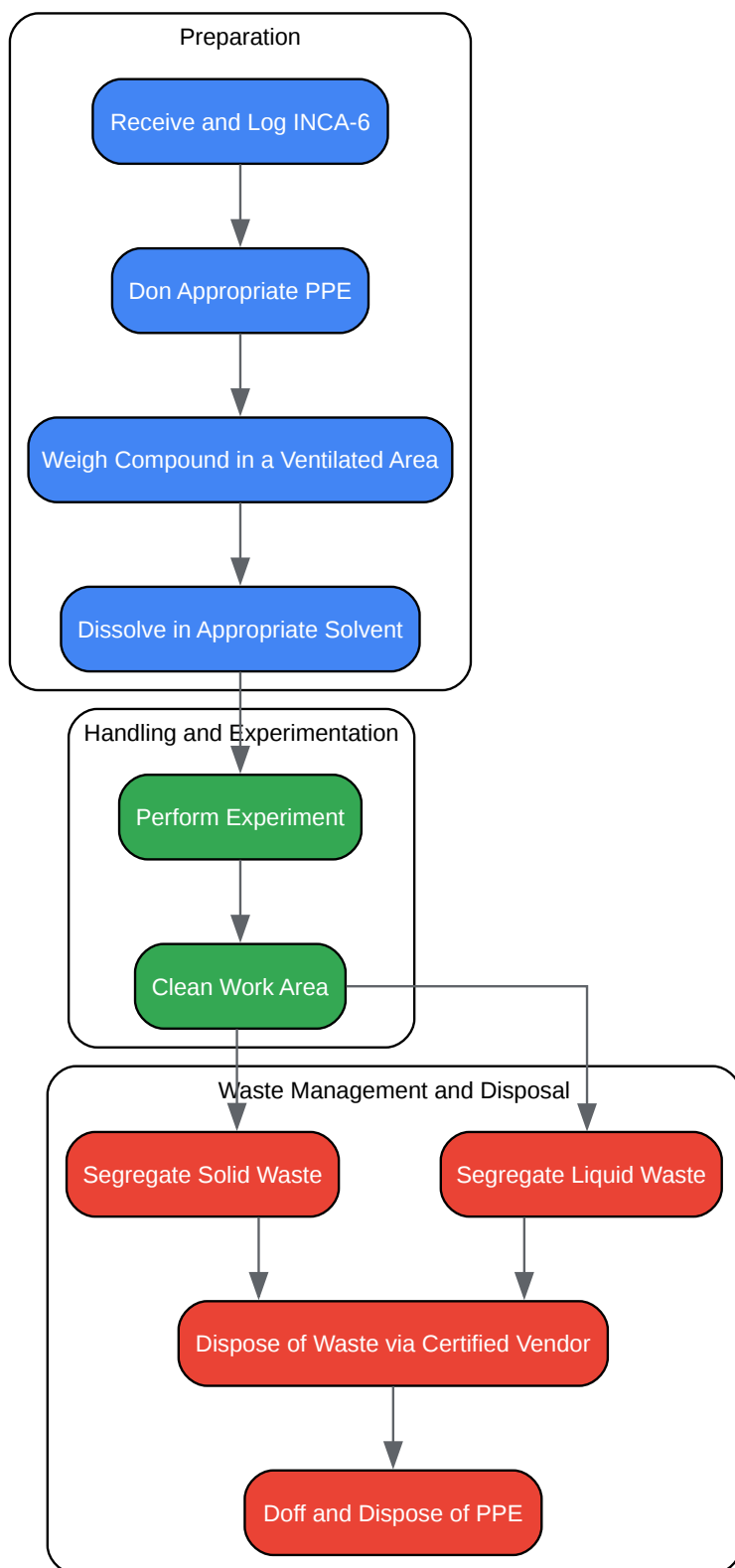
Personal Protective Equipment (PPE) Recommendations

The following table summarizes the recommended personal protective equipment for handling **INCA-6** in a laboratory setting. These recommendations are based on general laboratory safety protocols.

Protection Type	Specification	Purpose
Hand Protection	Nitrile gloves	To prevent skin contact with the chemical.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or airborne particles.
Body Protection	Laboratory coat	To protect skin and clothing from spills.
Respiratory Protection	Not generally required under normal use. A dust mask or respirator may be considered if there is a potential for generating dust or aerosols.	To prevent inhalation of airborne particles.

Experimental Workflow for Handling INCA-6

The following diagram illustrates the standard workflow for safely handling **INCA-6**, from receiving the compound to its final disposal.



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